

In-Depth Technical Guide: The Melting Point of 2,4,6-Triiodophenol

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Compound of Interest

Compound Name: 2,4,6-Triiodophenol

Cat. No.: B146134

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For researchers, scientists, and professionals engaged in drug development, the precise characterization of chemical compounds is paramount. **2,4,6-Triiodophenol**, a compound of interest for its various biological activities, is no exception. This technical guide provides a comprehensive overview of the melting point of **2,4,6-Triiodophenol**, a critical parameter for its identification and purity assessment.

Physicochemical Properties of 2,4,6-Triiodophenol

2,4,6-Triiodophenol presents as a yellowish or off-white to light brown crystalline powder. It is characterized by its poor solubility in water, while exhibiting some solubility in organic solvents such as ethanol, propanol, acetone, and ether. It is highly soluble in chloroform and dichloromethane, and also dissolves in alkaline solutions.

Melting Point Range of 2,4,6-Triiodophenol

The reported melting point of **2,4,6-Triiodophenol** consistently falls within a narrow range, indicating a well-defined physical property for the pure substance. The melting point is a key indicator of purity; impurities typically depress and broaden the melting range.

Summary of Reported Melting Points

Melting Point Range (°C)	Source/Comment
159 - 160	Chemical supplier data.
157 - 159	Literature value, often cited by chemical suppliers.
158	A frequently cited value, referenced as early as 1946 in <i>Pharmaceutica Acta Helvetiae</i> .
158 ± 1	Result after recrystallization from isopropanol, as described in a patent for its preparation.
158 - 159	Observed after synthesis and recrystallization from hot methanol.
158 - 162	Reported by a chemical supplier.
156 - 158	Data from the NIST Chemistry WebBook.

Experimental Protocols

While the original 1946 publication by Rosenthaler provides a foundational value for the melting point, detailed experimental protocols from that specific source are not readily available in modern databases. However, the determination of a melting point for a crystalline organic solid like **2,4,6-Triiodophenol** follows a standardized and well-established methodology.

General Experimental Protocol for Melting Point Determination

The capillary method is the most common technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heating oil or a digital instrument like a DigiMelt).
- Capillary tubes (sealed at one end).

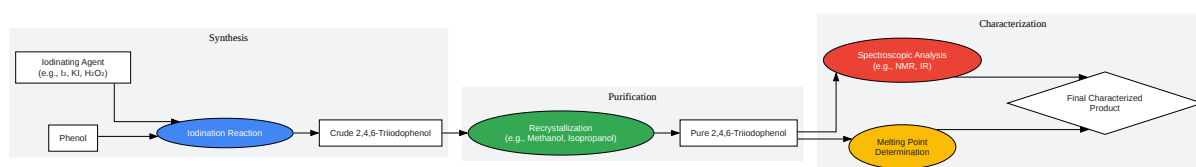
- Thermometer (calibrated).
- Mortar and pestle.
- Spatula.

Procedure:

- **Sample Preparation:** A small amount of the **2,4,6-Triiodophenol** sample is finely powdered using a mortar and pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- **Apparatus Setup (Thiele Tube):** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. The assembly is then immersed in the heating oil within the Thiele tube.
- **Apparatus Setup (Digital):** The packed capillary tube is inserted into the heating block of the digital melting point apparatus.
- **Heating:** The apparatus is heated gently and steadily, at a rate of approximately 1-2°C per minute as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a clear liquid is recorded as the end of the melting range.
- **Purity and Recrystallization:** The sharpness of the melting point range is an indicator of purity. A broad melting range (greater than 2°C) suggests the presence of impurities. For purification, **2,4,6-Triiodophenol** can be recrystallized from solvents such as hot methanol or isopropanol. Following recrystallization, the melting point should be re-determined to confirm purity, expecting a narrower and potentially higher melting range.

Logical Workflow for Characterization

The following diagram illustrates the logical workflow from the synthesis of **2,4,6-Triiodophenol** to its characterization, including the crucial step of melting point determination.



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Synthesis and Characterization Workflow for **2,4,6-Triiodophenol**.

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